

A Technical Guide to the Physical Properties of **cis-3,4-Dimethylcyclopentene**

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Compound of Interest

Compound Name: *cis-3,4-Dimethylcyclopentene*

CAS No.: 56039-55-5

Cat. No.: B16376136

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This technical guide provides a comprehensive overview of the known physical properties of **cis-3,4-Dimethylcyclopentene**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise data for experimental design, modeling, and process development.

Core Physical Properties

The physical characteristics of **cis-3,4-Dimethylcyclopentene** are fundamental to its handling, reactivity, and application in various chemical processes. The quantitative data available for this compound are summarized in the table below.

Property	Value	Units
Molecular Formula	C ₇ H ₁₂	-
Molecular Weight	96.17	g/mol
Boiling Point	99.75 (estimated)	°C
Melting Point	-108.93 (estimated)	°C
Density	0.7720	g/mL
Refractive Index	1.4272	-
CAS Registry Number	56039-55-5	-

Experimental Protocols for Physical Property Determination

While specific experimental records for **cis-3,4-Dimethylcyclopentene** are not readily available in the public domain, the following are standard methodologies used to determine the key physical properties of liquid organic compounds.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **cis-3,4-Dimethylcyclopentene**, the boiling point would typically be determined using one of the following methods:

- **Simple Distillation:** A sample of the compound is heated in a distillation apparatus at atmospheric pressure. The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point. This method requires a relatively large sample size.
- **Micro-Boiling Point Determination:** For smaller samples, a Thiele tube or a similar apparatus is used. A small amount of the liquid is placed in a fusion tube along with an inverted capillary tube. The apparatus is heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.

Melting Point Determination

The melting point is the temperature at which a substance changes from a solid to a liquid state. For **cis-3,4-Dimethylcyclopentene**, which has a very low estimated melting point, this would be determined using a cryostat or a specialized low-temperature melting point apparatus. The sample is cooled until it solidifies and then slowly warmed. The temperature range over which the solid melts is recorded.

Density Measurement

Density is the mass per unit volume of a substance. It is typically measured using:

- **Pycnometer:** A pycnometer is a flask with a specific, accurately known volume. It is weighed empty, then filled with the sample liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.
- **Hydrometer:** A hydrometer is an instrument that is floated in the liquid to measure its relative density. The reading is taken from the scale at the point where the surface of the liquid meets the stem of the hydrometer.

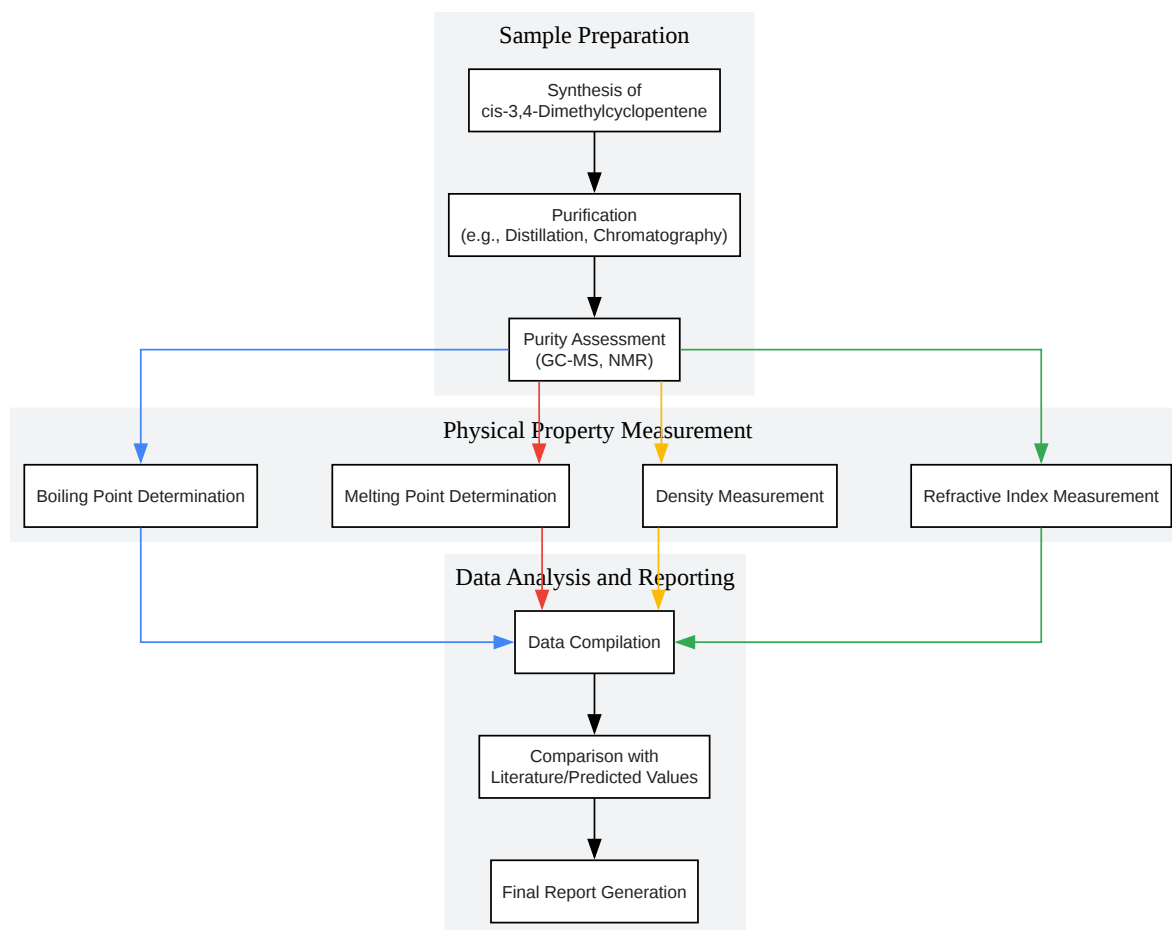
Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is often used to identify and assess the purity of liquid samples.

- **Abbe Refractometer:** This is the most common instrument for measuring the refractive index of liquids. A few drops of the sample are placed on the prism, and a light source is directed through it. The user adjusts the instrument until a boundary line is centered in a crosshair, and the refractive index is read directly from a scale. The measurement is temperature-dependent and is usually reported at a standard temperature, such as 20°C.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a typical workflow for the physical characterization of a chemical compound like **cis-3,4-Dimethylcyclopentene**.



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